

# An In-depth Technical Guide to N-Hydroxymethyl Succinimide

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## Compound of Interest

Compound Name: *N-Hydroxymethyl succinimide*

Cat. No.: *B1213305*

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For Researchers, Scientists, and Drug Development Professionals

**N-Hydroxymethyl succinimide** is a chemical compound of interest in various scientific fields, particularly in organic synthesis and medicinal chemistry. This guide provides a comprehensive overview of its properties, synthesis, and potential applications, with a focus on data relevant to research and drug development.

## Core Properties of N-Hydroxymethyl Succinimide

**N-Hydroxymethyl succinimide**, with the CAS number 5146-68-9, is a derivative of succinimide.<sup>[1]</sup> Its structure features a succinimide ring with a hydroxymethyl group attached to the nitrogen atom. This functional group is key to its reactivity and utility in chemical synthesis.

## Physicochemical Properties

A summary of the known physicochemical properties of **N-Hydroxymethyl succinimide** is presented in the table below. It is typically a white to off-white crystalline solid and exhibits solubility in polar solvents such as water and alcohols.

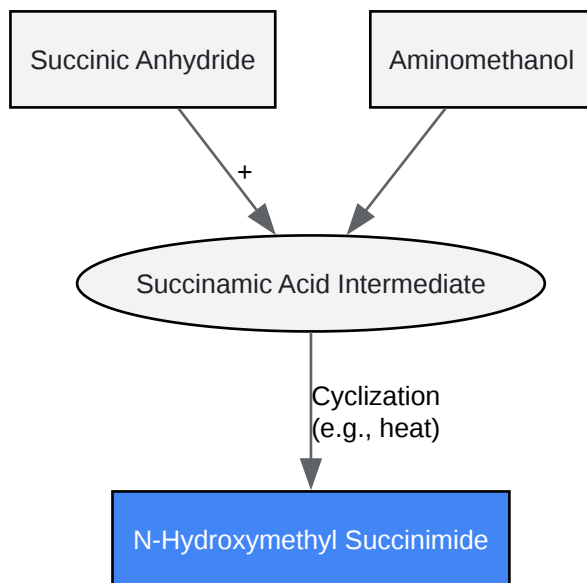
Property	Value	Reference
IUPAC Name	1-(hydroxymethyl)-2,5-pyrrolidinedione	
CAS Number	5146-68-9	
Chemical Formula	C <sub>5</sub> H <sub>7</sub> NO <sub>3</sub>	[1]
Molecular Weight	129.11 g/mol	[1]
Melting Point	66 °C	
Boiling Point	362.2 °C	[1]
Physical Form	Solid	[2]
Density	1.41 g/cm <sup>3</sup>	[2]

## Synthesis of N-Hydroxymethyl Succinimide

While a detailed, step-by-step experimental protocol for the synthesis of **N-Hydroxymethyl succinimide** is not readily available in the provided search results, the general synthesis of N-substituted succinimides can be described. This typically involves the reaction of succinic anhydride with an appropriate amine, in this case, aminomethanol. The reaction likely proceeds through the formation of a succinamic acid intermediate, followed by cyclization to form the succinimide ring.

A visual representation of a potential synthesis workflow is provided below.

## General Synthesis of N-substituted Succinimides



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A potential synthetic route to **N-Hydroxymethyl succinimide**.

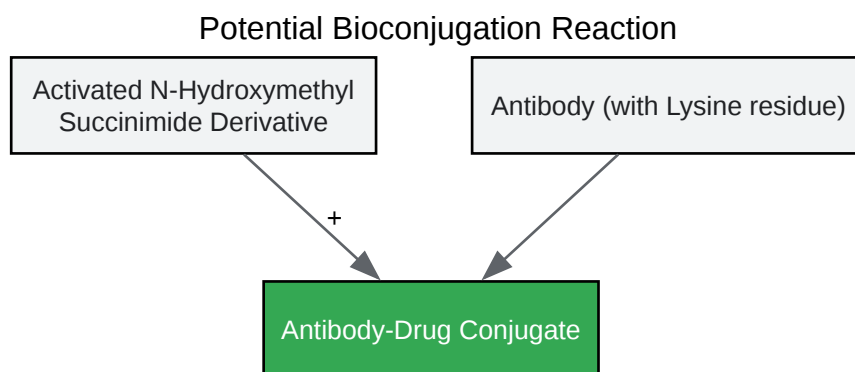
## Reactivity and Applications in Drug Development

The hydroxymethyl group on the succinimide ring imparts reactivity that makes **N-Hydroxymethyl succinimide** a useful reagent in organic synthesis. It can serve as a building block for the preparation of various derivatives and for the modification of biomolecules.

## Potential as a Linker in Bioconjugation

The succinimide motif is a well-established component of linkers used in the development of antibody-drug conjugates (ADCs). These linkers connect a cytotoxic drug to a monoclonal antibody, enabling targeted delivery to cancer cells. While specific examples of **N-Hydroxymethyl succinimide** being used as a linker in ADCs were not found in the search results, its structure suggests potential in this area. The hydroxyl group could be further functionalized to attach to a drug molecule, while the succinimide ring could potentially react with amino acid residues on the antibody, such as lysine.[3][4]

The general reaction of N-hydroxysuccinimide (NHS) esters with primary amines, like the side chain of lysine, is a common method for protein modification.[5] This reaction forms a stable amide bond. It is plausible that **N-Hydroxymethyl succinimide** could be activated and utilized in a similar manner.



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## References

- 1. biosynth.com [biosynth.com]
- 2. 5146-68-9 1-(Hydroxymethyl)pyrrolidine-2,5-dione AKSci 7166AB [aksci.com]
- 3. gousei.f.u-tokyo.ac.jp [gousei.f.u-tokyo.ac.jp]
- 4. Context-Dependence of the Reactivity of Cysteine and Lysine Residues - PMC [pmc.ncbi.nlm.nih.gov]
- 5. acid base - Side reactions of N-hydroxysuccinimide esters with nucleophiles - Chemistry Stack Exchange [chemistry.stackexchange.com]

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